

ON 146040: Core Profiling Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: ON 146040

CAS No.: 1404231-34-0

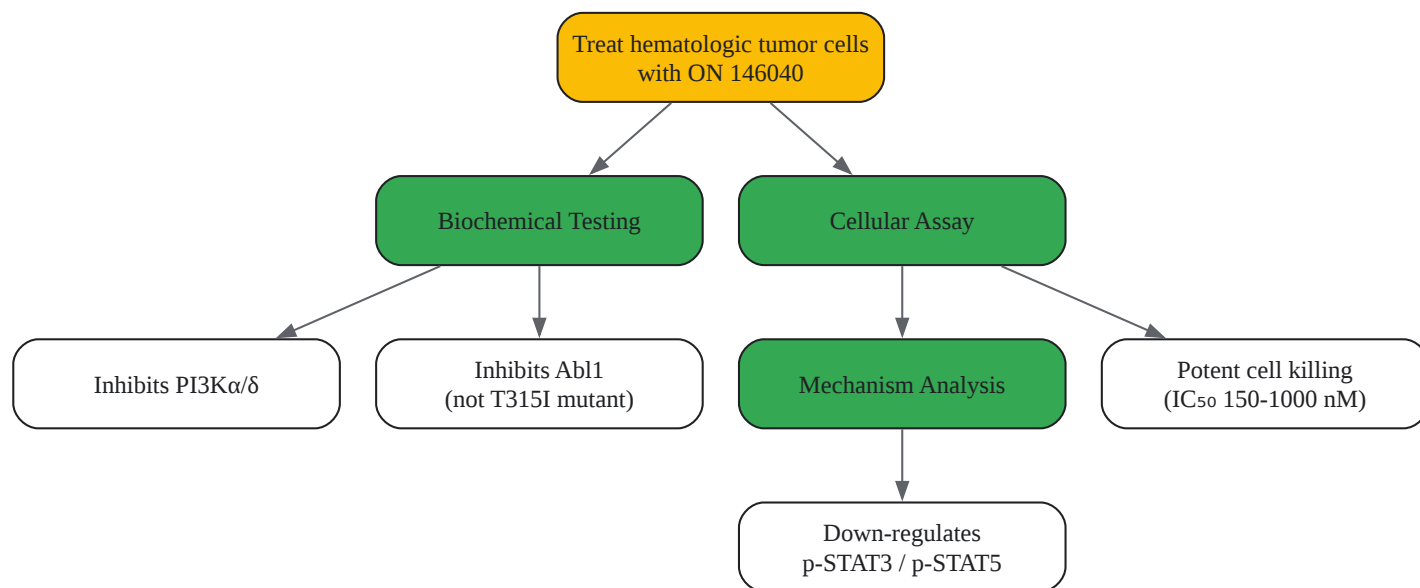
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Property	Details
Molecular Formula	C ₂₄ H ₂₃ N ₇ O ₃ S [1]
Molecular Weight	489.55 g/mol [1]
Primary Targets & IC ₅₀	PI3K α (\approx 14 nM), PI3K δ (\approx 20 nM) [2] [3]
Secondary Targets & IC ₅₀	Abl1 (& mutant versions, <150 nM) [2] [3]
Cellular Activity	Kills hematologic tumor cells (IC ₅₀ 150-1000 nM) [1]
Key Pathway Effect	Down-regulates STAT3 & STAT5 phosphorylation [2] [3]
Half-life	\sim 17 hours [1]

Established Mechanisms & Workflow for Analysis

Based on the gathered data, **ON 146040** is a dual PI3K and BCR-ABL inhibitor. It disrupts oncogenic signaling by targeting upstream activators, including PI3K α and δ isoforms as well as wild-type and mutant BCR-ABL, leading to the downregulation of STAT3 and STAT5 phosphorylation in leukemia and myeloma cells [2] [3]. The following diagram outlines the core experimental workflow for analyzing its mechanism and effects.



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Key Gaps and How to Address Them

The search results are insufficient for creating a complete troubleshooting guide because they do not contain:

- **Detailed Experimental Protocols:** Specific methodologies for key assays (e.g., cell viability, Western blot for p-STAT3/STAT5) are not provided.
- **Common Experimental Pitfalls:** Issues related to compound solubility, stability, cell line selection, or off-target effects are not discussed.
- **FAQs from Users:** There is no record of frequently asked questions from researchers using this compound.

To build the comprehensive technical support center you require, I suggest you:

- **Consult Primary Literature:** Search for the original research paper(s) that first identified and characterized **ON 146040** using its CAS Number (1404231-34-0) on platforms like PubMed. This will yield detailed methods.
- **Contact Suppliers Directly:** Reach out to the technical support teams of chemical suppliers like **BOC Sciences** [1] or **MedChemExpress** [2] [3]. They often have in-house protocols and can provide specific handling and troubleshooting advice.

- **Explore Related Research:** Review papers that study similar **PI3K inhibitors** or **dual PI3K/BCR-ABL inhibitors**. The experimental challenges and solutions are often analogous and can provide valuable insights [4].

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References

1. CAS 1404231-34-0 ON 146040 [bocsci.com]
2. ON 146040 | PI3K Inhibitor [medchemexpress.com]
3. ON 146040 | PI3K Inhibitor [medchemexpress.com]
4. Efficient Drug Lead Discovery and Optimization - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [ON 146040: Core Profiling Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b002830#increasing-on-146040-potency>]

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